

troubleshooting inconsistent SR-3029 results

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Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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Technical Support Center: SR-3029

Welcome to the technical support center for **SR-3029**. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing **SR-3029** in their experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key technical data to help you achieve consistent and reliable results.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **SR-3029**?

A1: **SR-3029** is a potent and selective, ATP-competitive inhibitor of Casein Kinase 1 δ (CK1 δ) and Casein Kinase 1 ϵ (CK1 ϵ).^{[1][2]} It has IC₅₀ values of 44 nM for CK1 δ and 260 nM for CK1 ϵ .^{[1][2][3]} Its primary mode of action in cancer cells is the inhibition of the Wnt/ β -catenin signaling pathway.^{[4][5]}

Q2: What are the known off-target effects of **SR-3029**?

A2: **SR-3029** is a highly selective kinase inhibitor.^[5] However, at higher concentrations (10 μ M), it has been shown to inhibit other kinases, including CDK4, MYLK4, and FLT3, by more than 90%.^{[4][6]} It is important to consider these potential off-target effects when designing experiments and interpreting results.

Q3: How should I dissolve and store **SR-3029**?

A3: **SR-3029** is soluble in DMSO at concentrations of 20 mM to 30 mg/mL.^{[2][6][7]} For long-term storage, the powder form should be kept at -20°C for up to 3 years.^[2] Stock solutions in DMSO can be stored at -80°C for up to 2 years.^[2] It is recommended to use fresh DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of **SR-3029**.^[3]

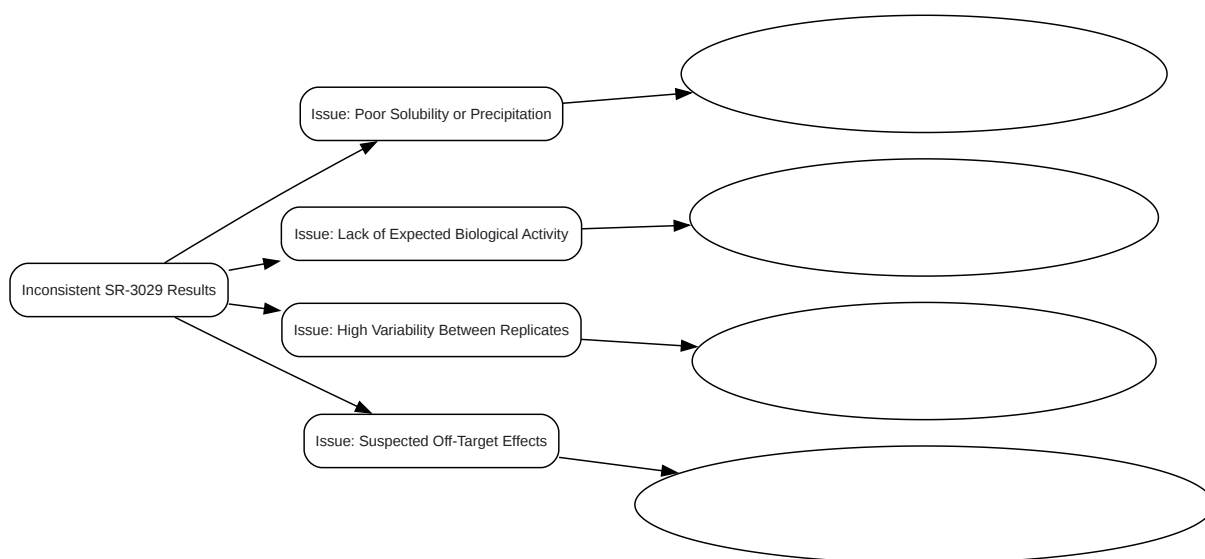
Q4: What is the recommended working concentration for **SR-3029** in cell-based assays?

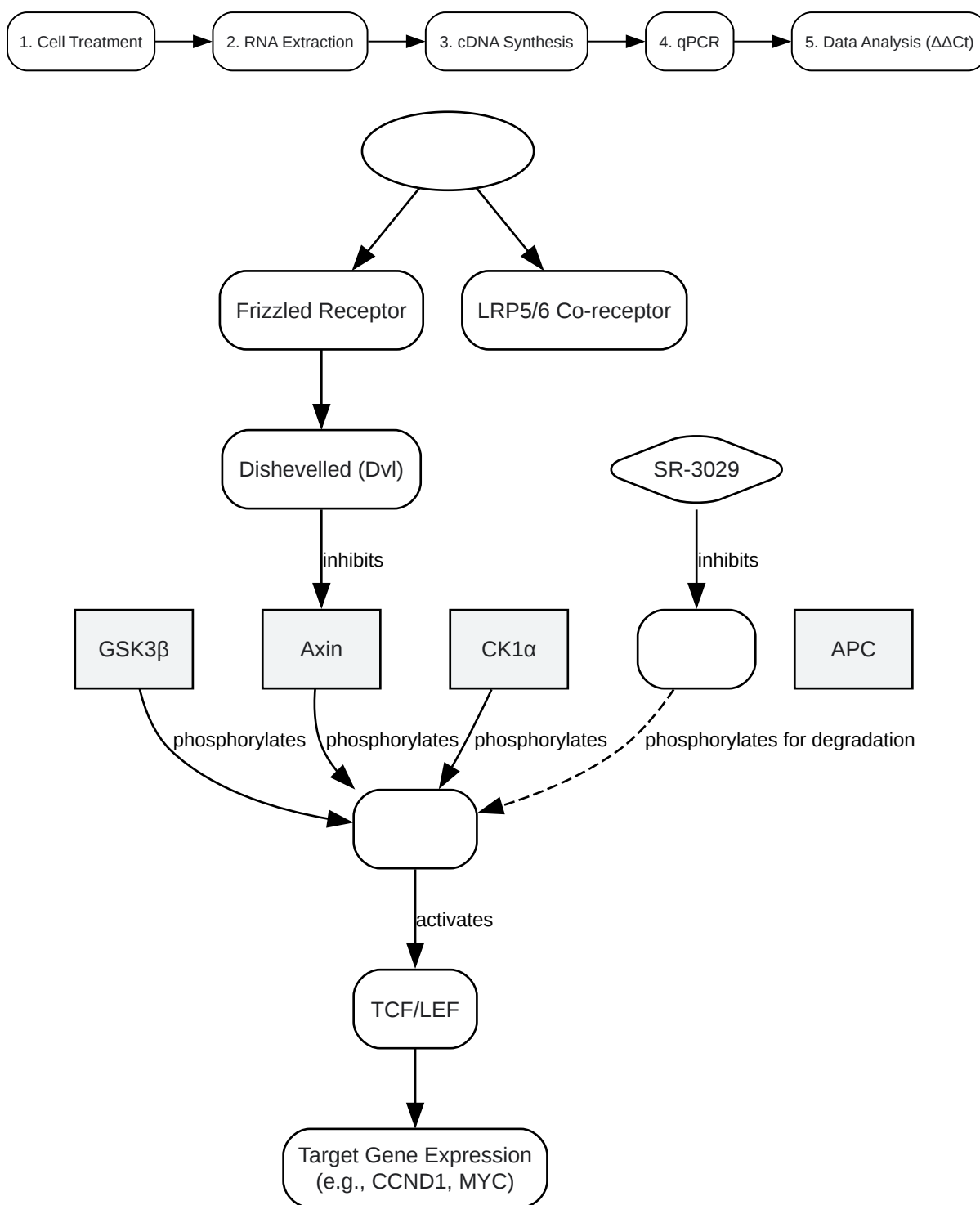
A4: The effective concentration of **SR-3029** can vary depending on the cell line and the specific assay. An EC₅₀ of 86 nM has been reported for the A375 human melanoma cell line.^{[5][6]} It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.

Troubleshooting Inconsistent Results

Inconsistent results with **SR-3029** can arise from various factors, from compound handling to experimental execution. This guide provides a structured approach to troubleshooting common issues.

Logical Troubleshooting Flow





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